

An In-depth Technical Guide to the Physical Properties of 2-Phenylpropyl Tosylate

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Compound of Interest

Compound Name: 2-Phenylpropyl tosylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of 2-Phenylpropyl p-toluenesulfonate (also known as **2-phenylpropyl tosylate**). The information presented is curated from scientific literature and chemical databases to support research and development activities.

Core Physical Properties

Quantitative data for **2-Phenylpropyl tosylate** is limited in publicly available literature. The following table summarizes the available information. It is important to note that some data pertains to a specific enantiomer, (R)-(+)-2-Phenylpropyl p-toluenesulfonate.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₈ O ₃ S	[1]
Molecular Weight	290.38 g/mol	Calculated
Density (calculated)	1.28 g/cm ³	[1]
Crystal System	Monoclinic	[1]
Space Group	P2 ₁	[1]

Note: Comprehensive data regarding melting point, boiling point, and solubility for **2-Phenylpropyl tosylate** are not readily available in the surveyed literature.

Synthesis and Characterization

2-Phenylpropyl tosylate is typically synthesized from its corresponding alcohol, 2-phenyl-1-propanol, by reaction with p-toluenesulfonyl chloride in the presence of a base, such as pyridine. This reaction is a standard method for converting a poor leaving group (hydroxyl) into an excellent leaving group (tosylate), facilitating subsequent nucleophilic substitution reactions.

Experimental Protocol: Synthesis of (R)-(+)-2-Phenylpropyl p-toluenesulfonate[1]

A detailed experimental protocol for the synthesis is described in the literature. The following is a summary of the likely procedure based on the synthesis of similar tosylates:

- **Dissolution:** (R)-(-)-2-Phenylpropanol is dissolved in a suitable anhydrous solvent, such as pyridine or dichloromethane, and cooled in an ice bath.
- **Addition of Tosyl Chloride:** p-Toluenesulfonyl chloride is added portion-wise to the cooled solution while maintaining the temperature at or below 0°C.
- **Reaction:** The reaction mixture is stirred at a low temperature for several hours and then allowed to warm to room temperature to ensure complete reaction.
- **Workup:** The reaction is quenched by the addition of cold acid (e.g., HCl). The organic layer is separated, washed with water and brine, and dried over an anhydrous salt (e.g., Na₂SO₄).
- **Purification:** The crude product is purified by a suitable method, such as flash chromatography on silica gel, to yield the pure **2-phenylpropyl tosylate**.

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **2-Phenylpropyl tosylate**.

¹H NMR Spectroscopy

A publication by Gallardo and Russo provides partial ^1H NMR data for (R)-(+)-2-Phenylpropyl p-toluenesulfonate. The reported chemical shifts are:

- δ 3.0 (m, 1H, CH)
- δ 4.1 (d, 2H, $J = 7$ Hz, CH_2)
- δ 7.3 (s, 5H, Ar)[1]

A full, detailed interpretation of the ^1H NMR spectrum would further elucidate the structure.

^{13}C NMR Spectroscopy

While specific ^{13}C NMR data for **2-Phenylpropyl tosylate** was not found in the searched literature, expected chemical shifts can be predicted based on the structure and data from similar compounds. Key expected signals would include those for the aromatic carbons, the carbons of the propyl chain, the methyl group of the tosyl moiety, and the carbon attached to the oxygen of the tosylate group.

Infrared (IR) Spectroscopy

No specific IR spectrum for **2-Phenylpropyl tosylate** was found. However, a typical IR spectrum for this compound would exhibit characteristic absorption bands for:

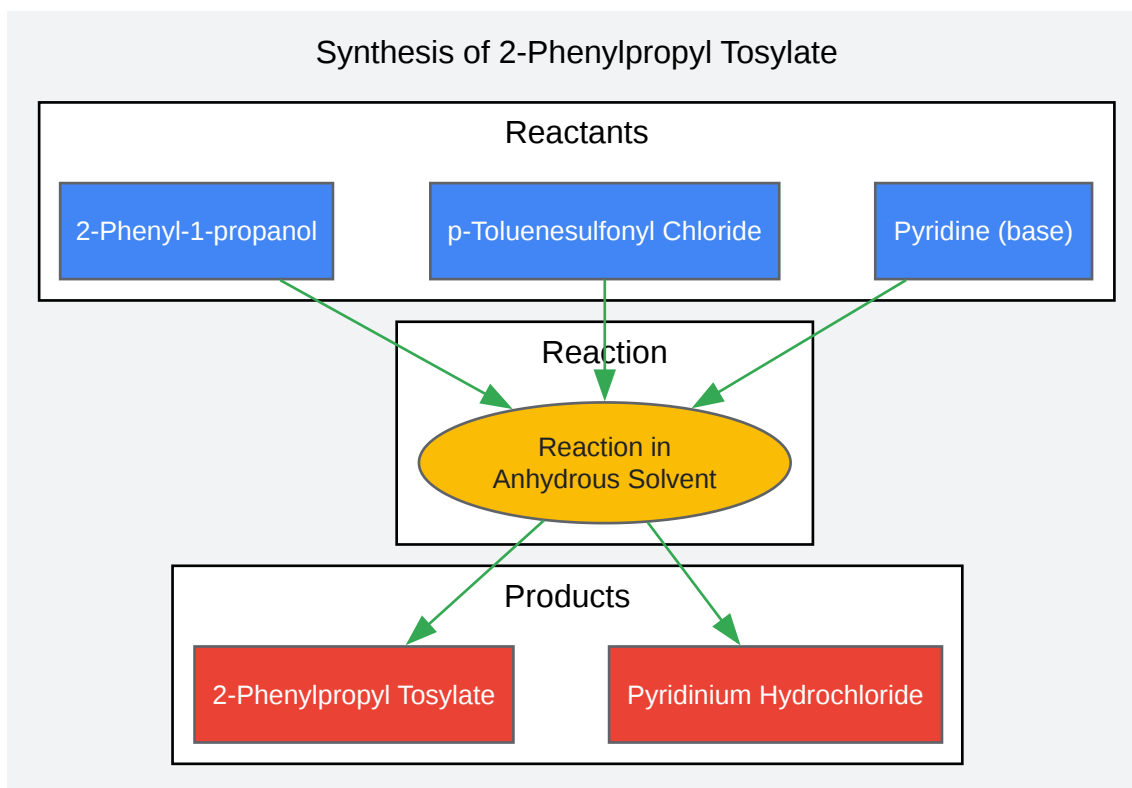
- S=O stretching (sulfonate group): Strong absorptions around 1350 cm^{-1} and 1175 cm^{-1} .
- C-O stretching (ester linkage): A strong absorption in the region of $1190\text{--}1170\text{ cm}^{-1}$.
- Aromatic C-H stretching: Absorptions above 3000 cm^{-1} .
- Aromatic C=C stretching: Absorptions in the $1600\text{--}1450\text{ cm}^{-1}$ region.
- Aliphatic C-H stretching: Absorptions just below 3000 cm^{-1} .

Reaction Pathways and Logical Relationships

The synthesis of **2-Phenylpropyl tosylate** from 2-phenyl-1-propanol is a key reaction. The primary utility of this tosylate is as an intermediate in nucleophilic substitution and elimination reactions, owing to the excellent leaving group ability of the tosylate anion.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2-Phenylpropyl tosylate**.



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Caption: General workflow for the synthesis of **2-Phenylpropyl Tosylate**.

This technical guide has synthesized the currently available information on the physical properties of **2-Phenylpropyl tosylate**. Further experimental work is required to fully characterize this compound. The provided data and protocols can serve as a valuable resource for researchers and professionals in the fields of organic synthesis and drug development.

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References

- 1. researchgate.net [researchgate.net]
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